

Picolinoyl Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pyridine-2-carbonyl chloride*

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For immediate release: This technical whitepaper provides an in-depth analysis of the physical and chemical properties of picolinoyl chloride, a key reagent in synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development, this guide offers a consolidated resource on its characteristics, synthesis, and applications, with a focus on data-driven insights and practical experimental protocols.

Core Physical and Chemical Properties

Picolinoyl chloride, most commonly handled as its hydrochloride salt (picolinoyl chloride hydrochloride), is a white to off-white solid crystalline compound. It is a reactive acyl chloride derived from picolinic acid, making it a valuable building block in organic synthesis. The presence of the pyridine ring and the acyl chloride functionality imparts a unique combination of reactivity and utility.

Physical Properties

Quantitative physical data for picolinoyl chloride hydrochloride is summarized in the table below. It is important to note that there are some discrepancies in the reported melting point in available literature, which may be attributed to differences in experimental conditions or sample purity. The compound is generally soluble in polar organic solvents and insoluble in water, with which it reacts.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ Cl ₂ NO	[1][2][3]
Molecular Weight	178.02 g/mol	[1][2]
Appearance	White to off-white solid	[3][4]
Melting Point	60-65 °C or 123 °C	[4]
Density	~1.37 g/cm ³	[4]
Solubility	Soluble in polar organic solvents, insoluble in water.	[3][4]

Chemical Properties and Reactivity

Picolinoyl chloride is a versatile acylating agent, readily reacting with nucleophiles such as amines and alcohols to form the corresponding amides and esters. This reactivity is central to its application in the synthesis of pharmaceuticals and agrochemicals. The compound is sensitive to moisture and will hydrolyze to picolinic acid in the presence of water.

Spectroscopic and Analytical Data

Detailed experimental spectroscopic data for picolinoyl chloride is not widely available in the public domain. However, based on its chemical structure, the following spectral characteristics can be anticipated.

Infrared (IR) Spectroscopy

The IR spectrum of picolinoyl chloride is expected to exhibit a strong absorption band characteristic of the C=O stretching vibration of the acyl chloride group. This band typically appears at a relatively high wavenumber, around 1800 cm⁻¹. Other significant absorptions would include those corresponding to the C-Cl bond and the vibrations of the pyridine ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum would show signals corresponding to the four protons on the pyridine ring. Due to the electron-withdrawing nature of the acyl chloride group and the nitrogen atom, these protons are expected to be deshielded and appear in the aromatic region

of the spectrum. The formation of the hydrochloride salt would lead to a further downfield shift of these signals.[5]

¹³C NMR: The carbon NMR spectrum would display six signals. The most downfield signal would correspond to the carbonyl carbon of the acyl chloride. The remaining five signals would be attributed to the carbons of the pyridine ring.

Mass Spectrometry (MS)

In a mass spectrum, picolinoyl chloride would be expected to show a molecular ion peak. A prominent fragmentation pattern would likely involve the loss of a chlorine radical to form a stable acylium ion ($[M-Cl]^+$).[6][7] Further fragmentation of the pyridine ring could also be observed.

Experimental Protocols

The following are representative experimental protocols for the synthesis and purification of picolinoyl chloride hydrochloride. These should be adapted and optimized based on specific laboratory conditions and safety assessments.

Synthesis of Picolinoyl Chloride Hydrochloride

This protocol describes the synthesis of picolinoyl chloride hydrochloride from picolinic acid using thionyl chloride.

Materials:

- Picolinic acid
- Thionyl chloride ($SOCl_2$)
- Toluene
- Dimethylformamide (DMF, catalytic amount)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend picolinic acid in toluene.
- Add a catalytic amount of dimethylformamide.
- Slowly add an excess of thionyl chloride to the suspension.
- Heat the reaction mixture to reflux and maintain for 2-3 hours, or until the evolution of gas ceases and the solution becomes clear.[8][9]
- After cooling to room temperature, carefully remove the excess thionyl chloride and toluene under reduced pressure.[8]
- The resulting solid is crude picolinoyl chloride hydrochloride.

Purification by Recrystallization

Purification of the crude picolinoyl chloride hydrochloride can be achieved by recrystallization.

Solvent Selection: A suitable solvent system for recrystallization is one in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures. A common approach for acyl chlorides is to use a non-polar solvent in which the compound is soluble when hot, and then induce crystallization by cooling. Given its solubility profile, a mixture of a polar and a non-polar solvent, such as dichloromethane/hexane or ethyl acetate/hexane, could be effective.[10][11]

Procedure:

- Dissolve the crude picolinoyl chloride hydrochloride in a minimal amount of a suitable hot solvent or solvent mixture.
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature to promote the formation of well-defined crystals.
- Further cooling in an ice bath can maximize the yield of the purified product.

- Collect the crystals by vacuum filtration and wash with a small amount of cold solvent.
- Dry the purified crystals under vacuum.

Applications in Research and Drug Development

Picolinoyl chloride is a valuable reagent in various areas of chemical research, with significant applications in drug development.

Synthesis of Bioactive Molecules

Its primary use is as an intermediate in the synthesis of a wide range of biologically active compounds. The picolinoyl moiety is a structural component of numerous pharmaceutical and agrochemical agents.

Prodrug and Linker Strategies

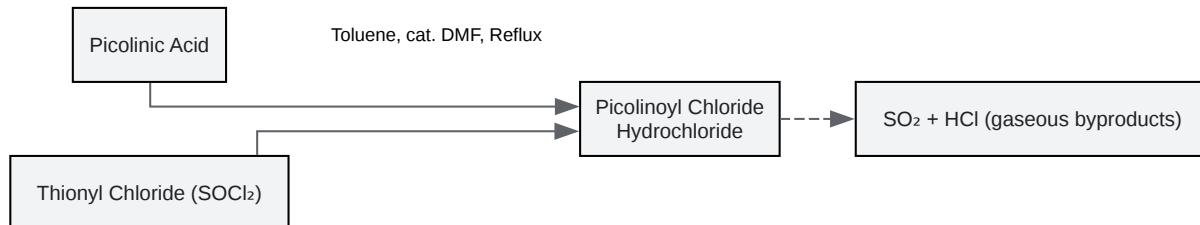
In drug development, the picolinoyl group can be incorporated as a linker to create prodrugs. This strategy can enhance the pharmacokinetic properties of a drug, such as its absorption, distribution, metabolism, and excretion.

Derivatizing Agent

Picolinoyl chloride can be used as a derivatizing agent in analytical chemistry, for example, to improve the chromatographic behavior and mass spectrometric detection of certain analytes in techniques like GC-MS and LC-MS.[12][13][14]

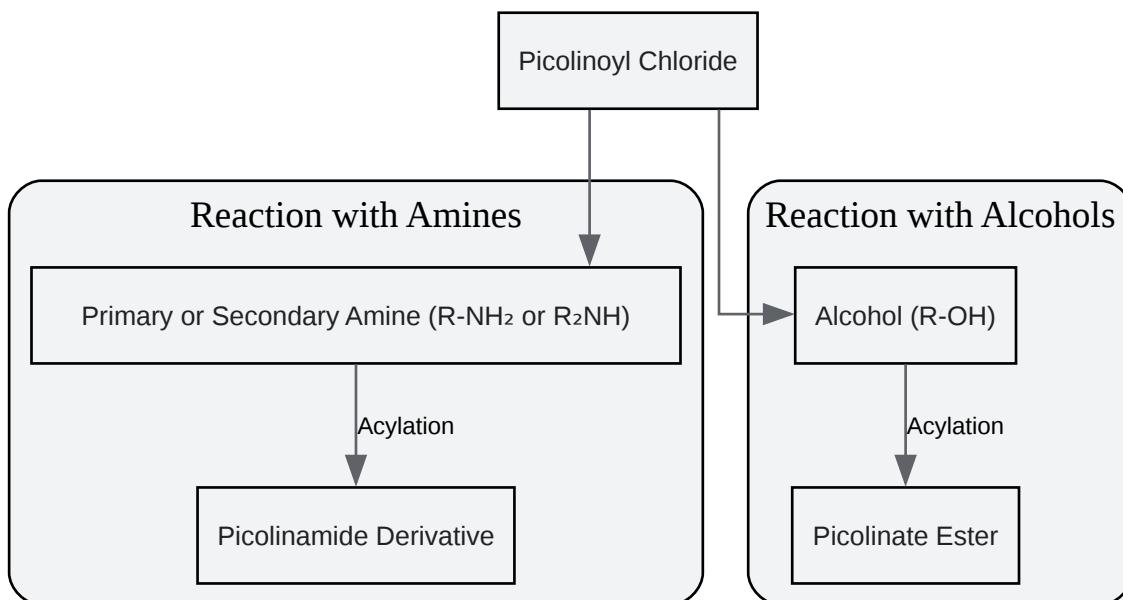
Mandatory Visualizations

The following diagrams illustrate key aspects of the chemistry and application of picolinoyl chloride.

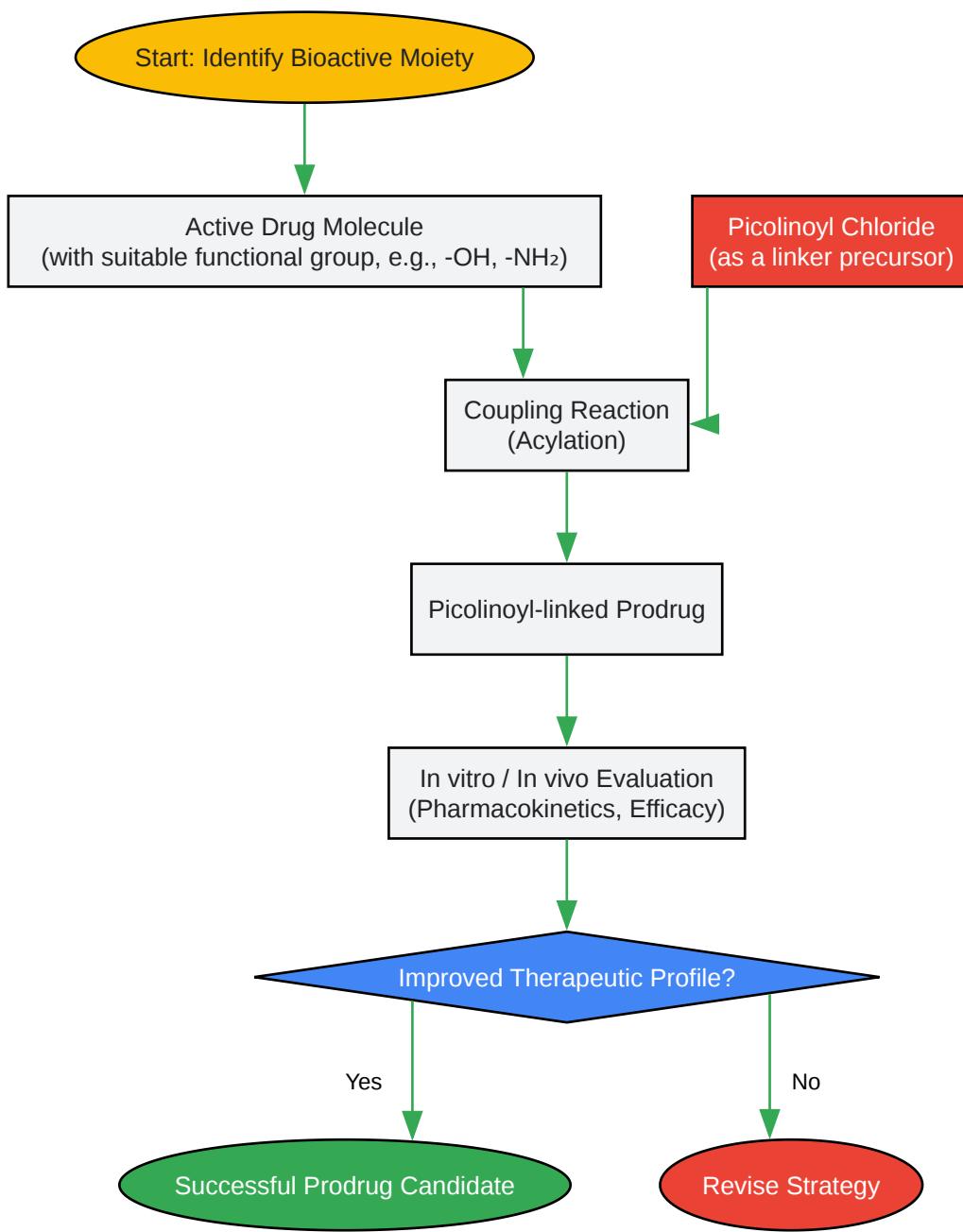


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Caption: Synthesis of Picolinoyl Chloride Hydrochloride.

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Caption: General Acylation Reactions of Picolinoyl Chloride.



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Caption: Workflow for Picolinoyl Chloride in Prodrug Development.

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